

1-Benzyl-4-piperidinol-d4 stability and storage conditions

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Compound of Interest

Compound Name: 1-Benzyl-4-piperidinol-3,3,5,5-d4

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An In-depth Technical Guide to the Stability and Storage of 1-Benzyl-4-piperidinol-d4

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Benzyl-4-piperidinol-d4 is a deuterated derivative of 1-Benzyl-4-piperidinol, a versatile intermediate in pharmaceutical synthesis. Understanding its stability and appropriate storage conditions is paramount to ensure its integrity and reliability in research and development. This guide provides a comprehensive overview of the available data on the stability and storage of 1-Benzyl-4-piperidinol and its deuterated analog, presenting key data in a structured format, outlining general experimental protocols for stability assessment, and providing a logical workflow for determining optimal storage conditions. While specific stability data for the deuterated compound is limited, the information presented for its non-deuterated counterpart serves as a robust proxy.

Physicochemical Properties

A summary of the physicochemical properties of 1-Benzyl-4-piperidinol is presented below. These properties are expected to be very similar for the deuterated analog.

Property	Value	Reference(s)
Appearance	White to off-white crystalline powder	[1]
Molecular Formula	C ₁₂ H ₁₃ D ₄ NO	[2][3]
Molecular Weight	195.30 g/mol (for d4)	[2]
Melting Point	61-63 °C	[1]
Boiling Point	127-128 °C at 2 mmHg	
Solubility	Soluble in organic solvents like ethanol, methanol, and DMSO. Generally insoluble in water.	[4]

Stability Profile

1-Benzyl-4-piperidinol is generally stable under normal laboratory conditions. However, certain factors can influence its degradation.

- **General Stability:** The compound is reported to be stable under normal temperatures and pressures.[5]
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong acids, and moisture. [1][5] Contact with these substances should be avoided to prevent degradation.
- **Hazardous Decomposition Products:** Combustion may produce toxic fumes, including carbon oxides, nitrogen oxides, and other irritating and toxic gases.[5][6]

Recommended Storage Conditions

Proper storage is crucial for maintaining the integrity of 1-Benzyl-4-piperidinol-d4. The recommended storage conditions from various sources for the non-deuterated analog are summarized below. For long-term storage of the deuterated compound, similar conditions are advised.

Storage Condition	Recommendation	Reference(s)
General Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container.[7][8][9]	[7][8][9]
Temperature	Recommended storage at room temperature or refrigerated (2-8°C).[7][10]	[7][10]
Stock Solutions	For stock solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended.[11]	[11]
Atmosphere	For optimal quality maintenance, storing under an inert atmosphere is suggested. [9]	[9]
Moisture	The compound is sensitive to moisture and should be stored in a dry environment with airtight packaging.[1]	[1]

Experimental Protocol for Stability Assessment

While specific experimental stability studies for 1-Benzyl-4-piperidinol-d4 are not readily available in the public domain, a general protocol for assessing the stability of such a compound would typically involve the following steps.

Objective: To evaluate the stability of 1-Benzyl-4-piperidinol-d4 under various environmental conditions (e.g., temperature, humidity, light) over a defined period.

Materials:

- 1-Benzyl-4-piperidinol-d4 (test substance)

- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV, MS)
- Validated analytical column
- Mobile phase (e.g., acetonitrile, water, buffers)
- Forced degradation reagents (e.g., hydrochloric acid, sodium hydroxide, hydrogen peroxide)
- Controlled environment chambers (for temperature and humidity)
- Photostability chamber

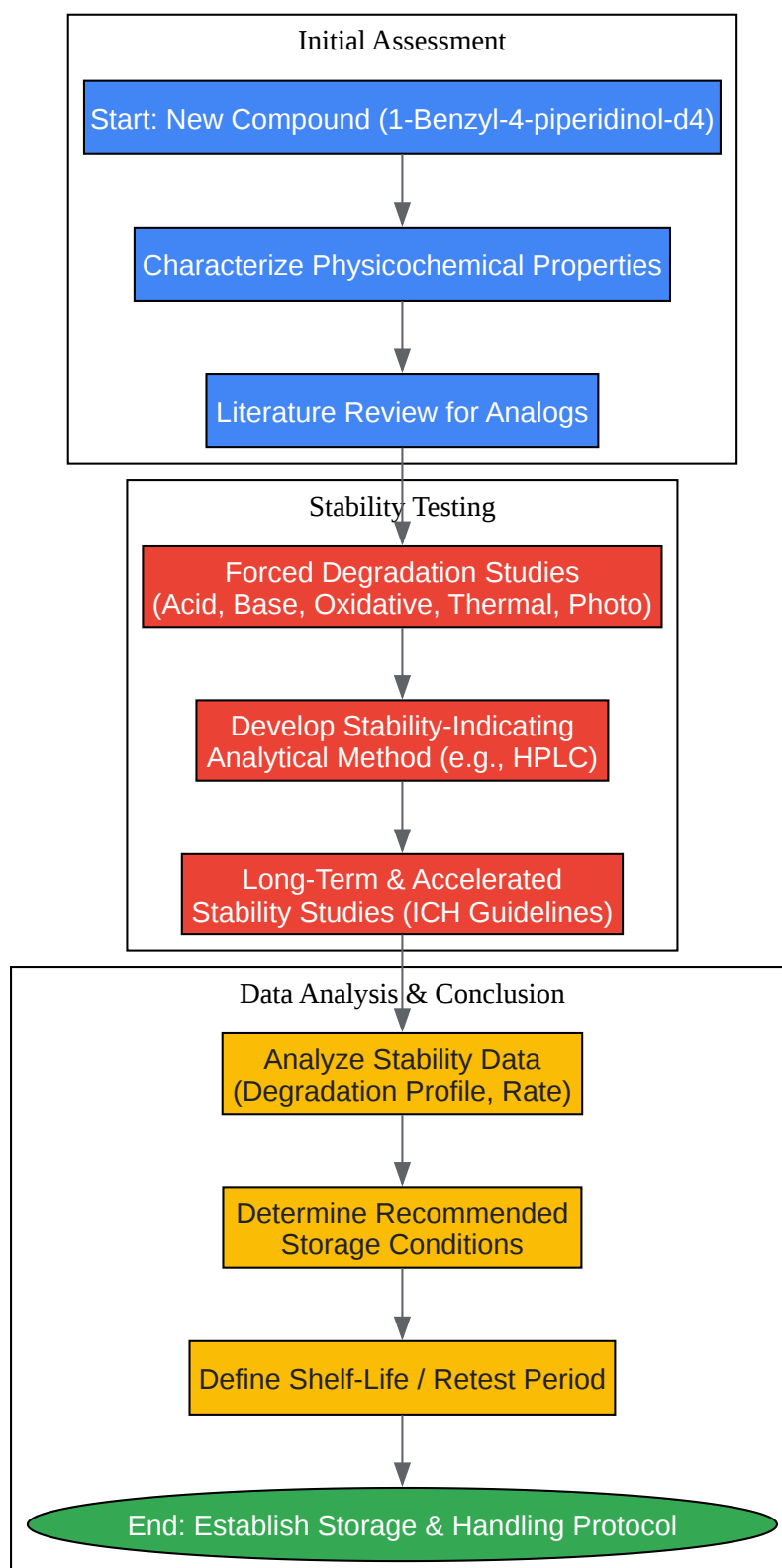
Methodology:

- Forced Degradation Study:
 - Expose the compound to acidic, basic, oxidative, thermal, and photolytic stress conditions.
 - Acidic: 0.1 M HCl at 60°C for 24 hours.
 - Basic: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: Dry heat at 80°C for 48 hours.
 - Photolytic: Expose to light in a photostability chamber (ICH Q1B guidelines).
 - Analyze samples at appropriate time points by HPLC to identify degradation products and establish the degradation pathway.
- Long-Term and Accelerated Stability Study (ICH Q1A(R2) Guidelines):
 - Store samples of 1-Benzyl-4-piperidinol-d₄ in controlled environment chambers under the following conditions:
 - Long-term: 25°C ± 2°C / 60% RH ± 5% RH for a minimum of 12 months.

- Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ for a minimum of 6 months.
- Pull samples at specified time points (e.g., 0, 3, 6, 9, 12 months for long-term; 0, 1, 2, 3, 6 months for accelerated).
- Analyze the samples for appearance, assay (purity), and degradation products using a validated stability-indicating HPLC method.
- Data Analysis:
 - Quantify the amount of 1-Benzyl-4-piperidinol-d4 remaining and the amount of any degradation products formed at each time point.
 - Determine the rate of degradation and predict the shelf-life of the compound under the tested storage conditions.

Logical Workflow for Stability and Storage Assessment

The following diagram illustrates a logical workflow for assessing the stability of a compound like 1-Benzyl-4-piperidinol-d4 and determining its appropriate storage conditions.



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Caption: Workflow for Stability Assessment and Storage Condition Determination.

Handling Precautions

Given the nature of the compound, appropriate handling procedures should be followed to ensure safety.

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin and eye contact.[6]
- Ventilation: Use with adequate ventilation, such as in a chemical fume hood, to minimize inhalation.[6][7]
- Hygiene: Wash hands thoroughly after handling.[6] Avoid ingestion and inhalation.[6]

Conclusion

While specific stability data for 1-Benzyl-4-piperidinol-d4 is scarce, the information available for its non-deuterated analog provides a strong basis for its handling and storage. It is a stable compound under normal conditions but should be protected from strong oxidizing agents, acids, and moisture. For long-term preservation of its integrity, storage in a cool, dry, and well-ventilated area is recommended, with refrigerated conditions being optimal. For solutions, storage at -20°C or -80°C is advised. Adherence to these guidelines and standard laboratory safety practices will ensure the compound's reliability for research and development purposes.

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